

# Protocol for preparing (-)-Strigolactone GR24 stock solutions for in vitro experiments.

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## Compound of Interest

Compound Name: (-)-Strigolactone GR24

Cat. No.: B1145139

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## Application Notes and Protocols for Preparing (-)-Strigolactone GR24 Stock Solutions

These guidelines are intended for researchers, scientists, and drug development professionals for the preparation of **(-)-Strigolactone GR24** stock solutions for in vitro experiments.

### Introduction

**(-)-Strigolactone GR24** is a synthetic analog of strigolactones, a class of plant hormones that play a crucial role in regulating plant development and their interaction with the environment. In research settings, GR24 is widely used as a standard to study various biological processes, including seed germination of parasitic plants, shoot branching, and root development.<sup>[1][2][3]</sup> Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of GR24 stock solutions.

### Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of **(-)-Strigolactone GR24** stock solutions based on information from various suppliers and research articles.

Parameter	Recommended Solvents	Recommended Stock Concentrations	Storage Conditions	Stability of Stock Solution
(-)-Strigolactone GR24	Dimethyl sulfoxide (DMSO)[1][2][5][6], Acetone[7][8][9][10], Ethanol[1][6][8], Dimethylformamide (DMF)[1][6], Methanol[1][6]	1 mM[8], 10 mM[9][10], ≥ 2.5 mg/mL (8.38 mM) in DMSO[11]	Long-term: -80°C (up to 6 months) [11], Short-term: -20°C (up to 1 month)[6][11]	Stable for at least 4 years when stored as a solid at -20°C.[6] In DMSO, no deterioration was detected after 18 days at room temperature.[5] Methanol is not a suitable solvent for long-term storage as the half-life is approximately 12 days.[5]

## Experimental Protocol: Preparation of a 10 mM GR24 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(-)-Strigolactone GR24** in DMSO, a commonly used solvent due to its high solubilizing capacity and compatibility with many biological assays.

Materials:

- **(-)-Strigolactone GR24** (solid, powder form)
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade
- Microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator

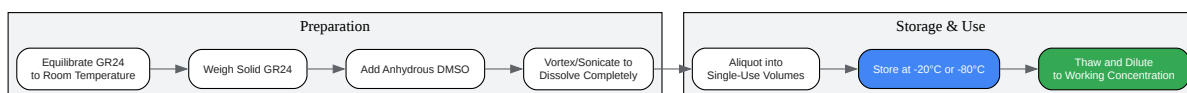
#### Procedure:

- **Equilibrate GR24 to Room Temperature:** Before opening, allow the vial of solid GR24 to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the stability of the compound.
- **Weigh GR24:** In a suitable weighing vessel, carefully weigh out the desired amount of GR24. For example, to prepare 1 mL of a 10 mM stock solution (Formula Weight of GR24 is 298.29 g/mol ), you would weigh 2.98 mg of GR24.
- **Dissolve in DMSO:** Transfer the weighed GR24 to a sterile microcentrifuge tube or an amber glass vial. Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the tube/vial and vortex thoroughly until the solid is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[11\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile microcentrifuge tubes.[\[11\]](#)
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[11\]](#) Ensure the storage containers are sealed tightly to protect from moisture and light.[\[11\]](#)

#### Working Solution Preparation:

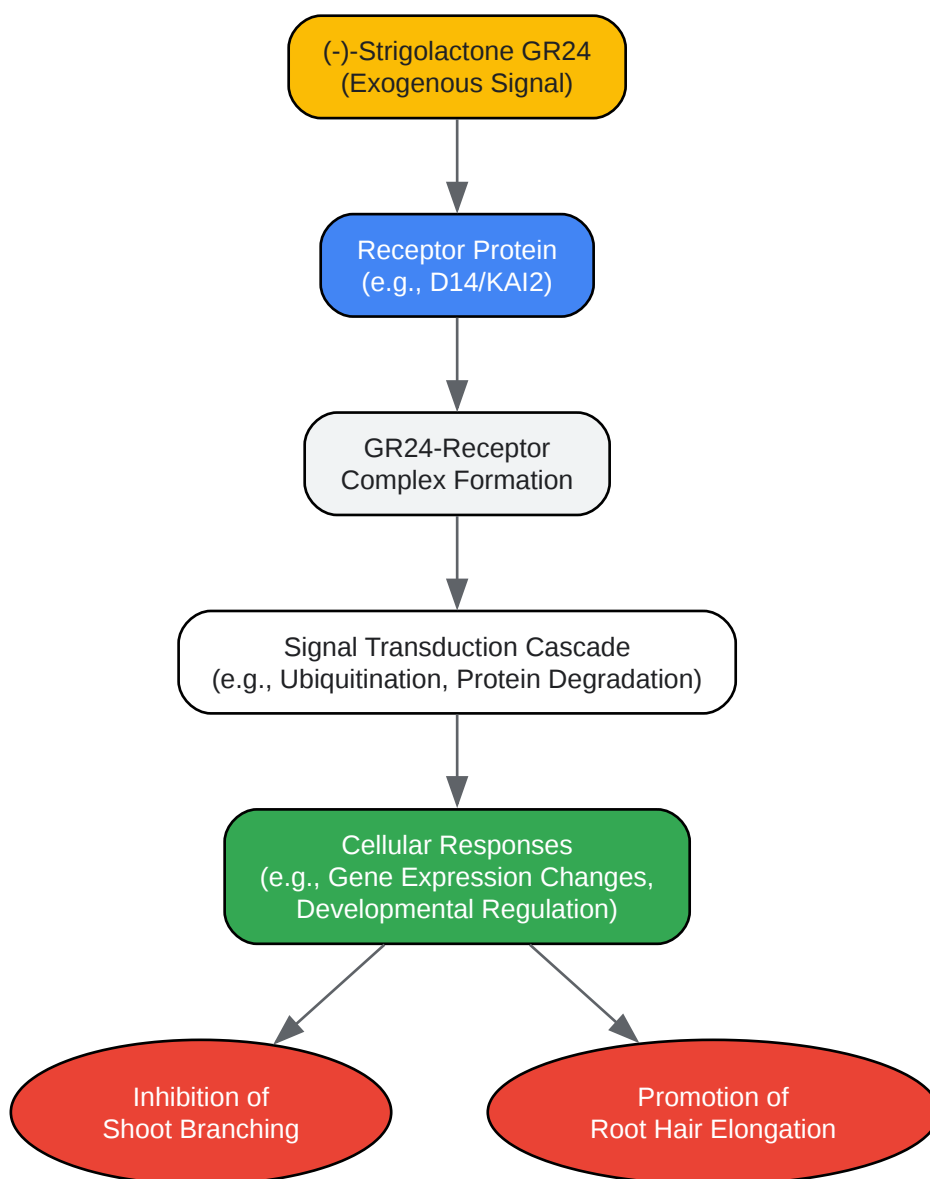
To prepare a working solution, thaw an aliquot of the stock solution and dilute it to the desired final concentration using the appropriate aqueous buffer or cell culture medium for your experiment. It is recommended to prepare working solutions fresh on the day of the experiment.<sup>[11]</sup>

## Visualizations



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Caption: Workflow for preparing **(-)-Strigolactone GR24** stock solution.



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Caption: Conceptual signaling pathway of **(-)-Strigolactone GR24**.

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